

Application Notes and Protocols: Synthesis of Sibutramine Analogs from 1-(4-Bromophenyl)cyclobutanecarbonitrile

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Compound of Interest

	1-(4-
Compound Name:	Bromophenyl)cyclobutanecarbonitrile
Cat. No.:	B1319539

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These application notes provide detailed protocols for the synthesis of bromo-sibutramine and its primary and secondary amine analogs, starting from **1-(4-bromophenyl)cyclobutanecarbonitrile**. The methodologies are adapted from established syntheses of sibutramine, leveraging a key tandem Grignard reaction followed by reduction.

Introduction

Sibutramine, a previously marketed anti-obesity drug, and its analogs are of continued interest in medicinal chemistry for the development of novel therapeutic agents. The core structure, featuring a 1-(4-substituted-phenyl)cyclobutyl moiety, is a critical pharmacophore. This document outlines the synthesis of sibutramine analogs where the typical 4-chloro substituent is replaced by a 4-bromo group. The primary starting material for these syntheses is **1-(4-bromophenyl)cyclobutanecarbonitrile**. The protocols described herein cover the synthesis of the N,N-dimethyl (bromo-sibutramine), N-methyl (bromo-desmethylsibutramine), and the primary amine (bromo-didesmethylsibutramine) analogs.

Synthetic

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